

# Application Notes and Protocols for 4-Chloro-6-(methylsulfonyl)quinoline Powder

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## Compound of Interest

Compound Name:	4-Chloro-6-(methylsulfonyl)quinoline
CAS No.:	454705-62-5
Cat. No.:	B1457061

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## Introduction

**4-Chloro-6-(methylsulfonyl)quinoline** is a substituted quinoline derivative of significant interest in medicinal chemistry and drug development. The quinoline scaffold is a well-established pharmacophore present in numerous therapeutic agents, exhibiting a broad range of biological activities. The incorporation of a chloro group at the 4-position and a methylsulfonyl moiety at the 6-position introduces unique electronic and steric properties, making this compound a valuable intermediate for the synthesis of novel bioactive molecules.

These application notes provide a comprehensive guide to the safe handling, storage, and utilization of **4-Chloro-6-(methylsulfonyl)quinoline** powder in a laboratory setting. The protocols herein are designed to ensure the integrity of the compound and the safety of the personnel.

## Physicochemical Properties and Reactivity Profile

While a comprehensive, officially published Safety Data Sheet (SDS) for **4-Chloro-6-(methylsulfonyl)quinoline** (CAS No. 454705-62-5) is not readily available, its properties can be inferred from the known characteristics of its constituent functional groups: the 4-chloroquinoline core and the aryl methylsulfonyl group.[1]

Table 1: Estimated Physicochemical Properties of **4-Chloro-6-(methylsulfonyl)quinoline**

Property	Estimated Value/Information	Justification and Key Considerations
Appearance	Off-white to light yellow crystalline powder	Based on typical appearance of substituted quinolines and aryl sulfones.
Molecular Formula	C <sub>10</sub> H <sub>8</sub> ClNO <sub>2</sub> S	
Molecular Weight	241.70 g/mol	
Melting Point	Expected to be a solid with a relatively high melting point	The rigid aromatic structure and polar sulfonyl group contribute to strong intermolecular forces.
Solubility	Likely soluble in polar organic solvents (e.g., DMSO, DMF, chlorinated solvents); sparingly soluble in alcohols; likely insoluble in water.	The quinoline nitrogen can be protonated, but the overall molecule is largely nonpolar.
Stability	Stable under recommended storage conditions. Sensitive to strong nucleophiles, strong acids, and strong bases.	The 4-chloro position is susceptible to nucleophilic aromatic substitution. Aryl sulfones are generally stable but can undergo decomposition under harsh conditions.

## Reactivity Insights: The Basis for Handling Precautions

The chemical behavior of **4-Chloro-6-(methylsulfonyl)quinoline** is dictated by its key functional groups:

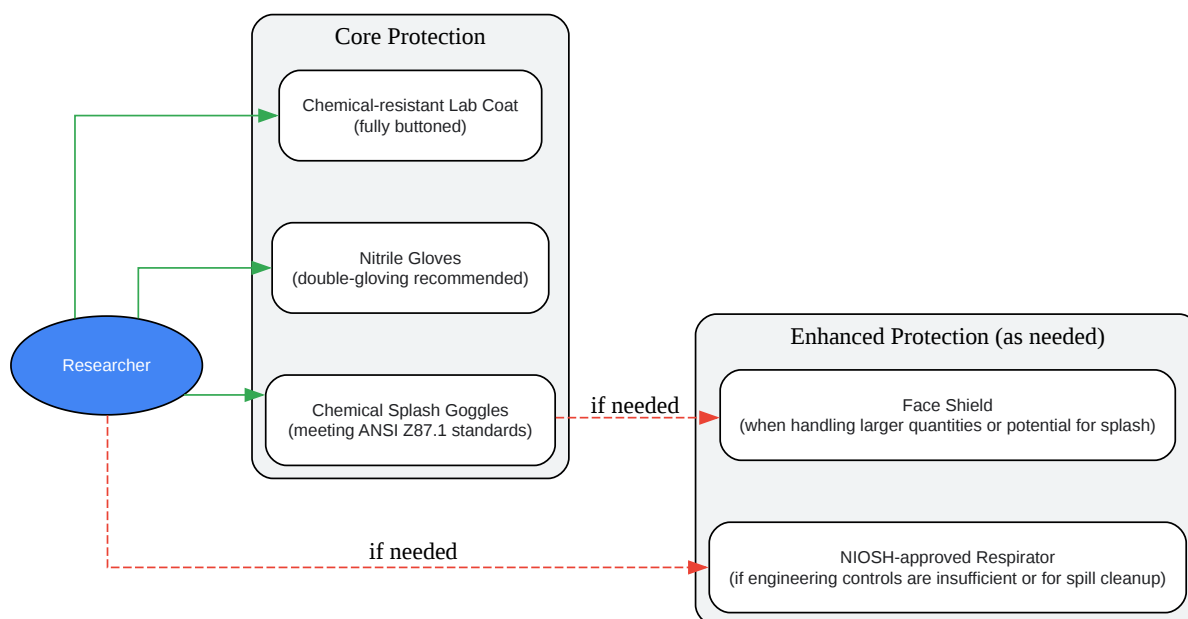
- **4-Chloroquinoline Moiety:** The chlorine atom at the 4-position of the quinoline ring is activated towards nucleophilic aromatic substitution (S<sub>N</sub>Ar). This is a crucial aspect for its use as a synthetic intermediate. Common nucleophiles such as amines, thiols, and alkoxides can displace the chloride under appropriate reaction conditions. This reactivity necessitates careful consideration of chemical compatibility during storage and handling to prevent unintended reactions.
- **Methylsulfonyl Group:** The methylsulfonyl (-SO<sub>2</sub>CH<sub>3</sub>) group is an electron-withdrawing group, which further activates the quinoline ring towards nucleophilic attack. Aryl sulfones are generally chemically robust and stable to a wide range of reaction conditions. However, under extreme thermal stress, sulfonyl-containing compounds can decompose, potentially releasing toxic oxides of sulfur.[2]

## Hazard Assessment and Personal Protective Equipment (PPE)

Given the chemical nature of **4-Chloro-6-(methylsulfonyl)quinoline**, it should be handled as a potentially hazardous substance. The hazards associated with the parent compound, quinoline, include skin and eye irritation, and it is suspected of causing genetic defects and cancer.[3] Therefore, stringent safety measures are imperative.

## Personal Protective Equipment (PPE) Protocol

A multi-layered approach to PPE is essential to minimize exposure.



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**Figure 1:** Personal Protective Equipment (PPE) workflow for handling **4-Chloro-6-(methylsulfonyl)quinoline** powder.

## Handling and Dispensing Protocol

All handling of **4-Chloro-6-(methylsulfonyl)quinoline** powder should be conducted in a designated area, preferably within a certified chemical fume hood to prevent inhalation of airborne particles.

### Step-by-Step Handling Procedure

- Preparation:
  - Ensure the chemical fume hood is functioning correctly.

- Don all required PPE as outlined in the PPE Protocol (Figure 1).
- Prepare a clean, dry, and chemically compatible work surface.
- Have spill cleanup materials readily available.
- Dispensing:
  - Use spark-proof tools for weighing and transferring the powder.
  - Minimize the creation of dust by handling the container gently.
  - If transferring to a new container, ensure it is appropriately labeled with the full chemical name, CAS number, and relevant hazard warnings.
- Post-Handling:
  - Securely seal the primary container.
  - Decontaminate the work surface and any equipment used.
  - Remove PPE in the correct order to avoid cross-contamination.
  - Wash hands thoroughly with soap and water.

## Storage and Stability

Proper storage is critical to maintain the chemical integrity of **4-Chloro-6-(methylsulfonyl)quinoline** and to ensure laboratory safety.

## Recommended Storage Conditions

- Temperature: Store in a cool, dry place. Refrigeration (2-8 °C) is recommended for long-term storage to minimize potential degradation.
- Atmosphere: Store under an inert atmosphere (e.g., argon or nitrogen) if possible, especially for long-term storage, to prevent potential reactions with atmospheric moisture.
- Container: Keep in a tightly sealed, light-resistant container.

- Incompatibilities: Store away from strong oxidizing agents, strong bases, and nucleophilic compounds. A chemical compatibility chart should be consulted when storing near other reagents.[4]

## Emergency Procedures

### Spill Response

- Small Spills:
  - Evacuate non-essential personnel from the immediate area.
  - Wearing appropriate PPE, cover the spill with an inert absorbent material (e.g., vermiculite, sand).
  - Carefully sweep the absorbed material into a designated hazardous waste container.
  - Decontaminate the spill area.
- Large Spills:
  - Evacuate the laboratory immediately and alert others.
  - Contact the institution's Environmental Health and Safety (EHS) department.
  - Do not attempt to clean up a large spill without specialized training and equipment.

### First Aid Measures

- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.

- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

## Waste Disposal

Dispose of **4-Chloro-6-(methylsulfonyl)quinoline** and any contaminated materials as hazardous chemical waste in accordance with local, state, and federal regulations. Do not dispose of this material down the drain or in regular trash.

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